

Technical Support Center: Dotpo (Avatrombopag) Interference with Common Reagents

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Compound of Interest

Compound Name: Dotpo

Cat. No.: B1217548

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Disclaimer: The following information is based on the assumption that "**Dotpo**" refers to the thrombopoietin receptor agonist, avatrombopag (marketed as Doptelet®). Currently, there is no direct evidence in the scientific literature of avatrombopag interfering with common laboratory reagents. However, based on the known interferences of other drugs in the same class, this guide provides information on potential issues and troubleshooting strategies.

Frequently Asked Questions (FAQs)

Q1: What is **Dotpo** (avatrombopag) and how does it work?

Avatrombopag is a small molecule, orally available thrombopoietin (TPO) receptor agonist. It works by binding to and stimulating the TPO receptor on the surface of megakaryocyte precursor cells in the bone marrow. This activation mimics the effect of endogenous TPO, leading to the proliferation and differentiation of megakaryocytes, which in turn increases platelet production.

Q2: Is there any known interference of **Dotpo** (avatrombopag) with common laboratory assays?

To date, there are no specific studies or case reports detailing direct interference of avatrombopag with common laboratory assays. However, a similar drug in the same class, eltrombopag, is known to interfere with certain spectrophotometric and colorimetric assays due

to its reddish-brown color in serum. Given that the avatrombopag tablet is yellow, there is a theoretical potential for interference in assays that rely on color detection.

Q3: Which types of assays are most likely to be affected by potential interference?

Assays that are based on spectrophotometry or colorimetry are most susceptible to interference from colored compounds. This could potentially include:

- Bilirubin assays: Eltrombopag is known to falsely elevate bilirubin measurements.
- Creatinine assays: Falsely high creatinine levels have been reported with eltrombopag.
- Other colorimetric chemistry tests: Assays for analytes like cholesterol, triglycerides, and phosphate have also been shown to be affected by eltrombopag.

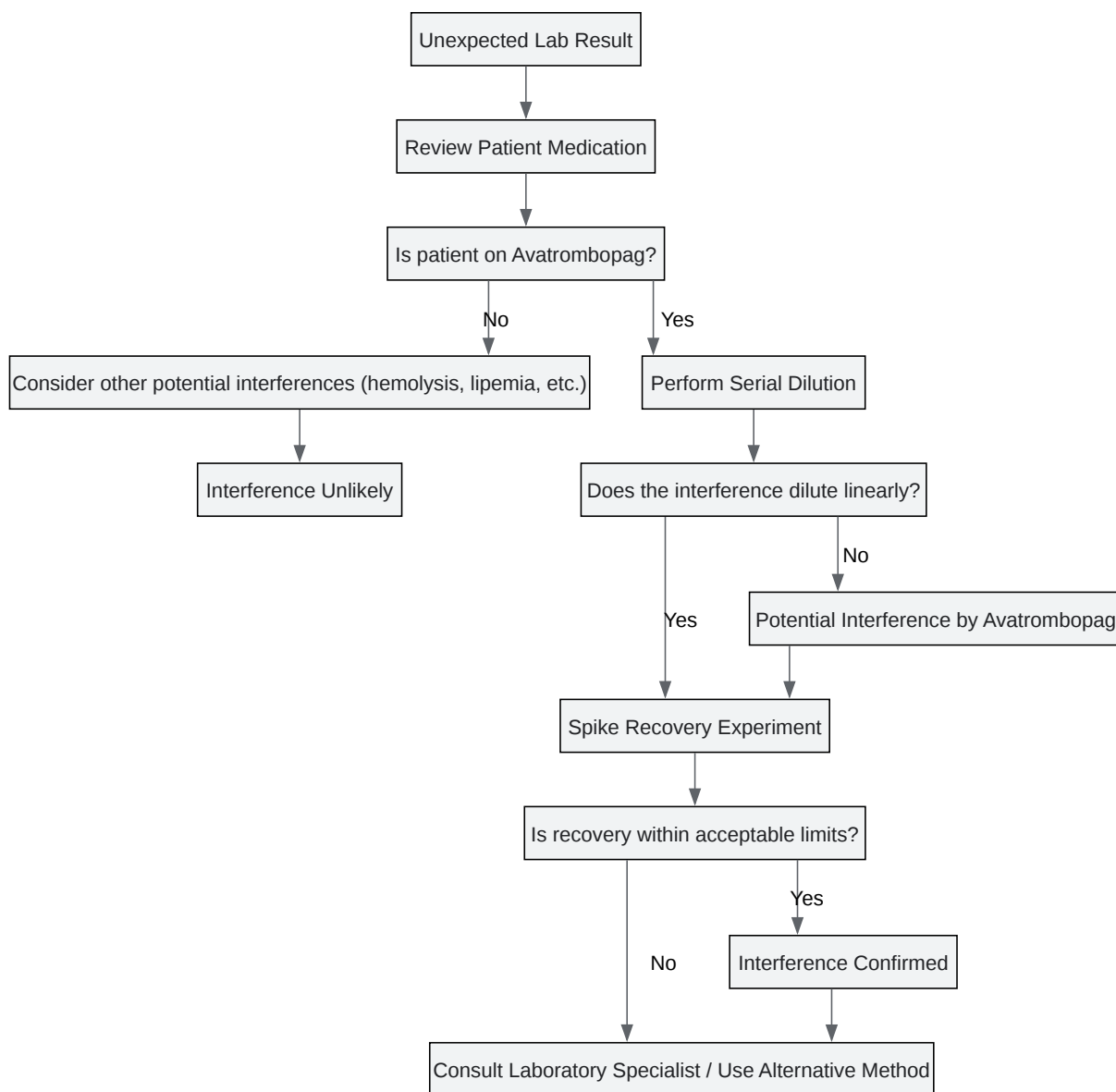
Q4: What should I do if I suspect **Dotpo** (avatrombopag) is interfering with my experimental results?

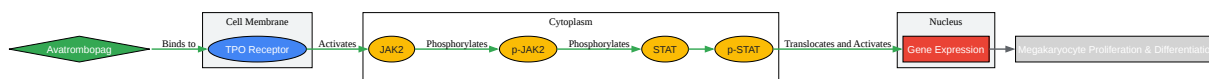
If you observe unexpected or inconsistent results in samples from patients treated with avatrombopag, it is important to consider the possibility of drug interference. The troubleshooting guide below provides a systematic approach to investigating this issue.

Troubleshooting Guide

Problem: Unexpected or inconsistent laboratory results in the presence of **Dotpo** (avatrombopag).

This guide provides a logical workflow to help determine if avatrombopag is the source of the analytical interference.





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